

# Application Notes and Protocols: Binding Immunoglobulin Protein/ $\sigma$ 1R Association Assay with WLB-87848

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## Compound of Interest

Compound Name: WLB-87848

Cat. No.: B15619801

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## Introduction

The Sigma-1 receptor ( $\sigma$ 1R) is a ligand-operated molecular chaperone located at the mitochondria-associated endoplasmic reticulum (ER) membrane.<sup>[1]</sup> Under basal conditions,  $\sigma$ 1R is bound to the binding immunoglobulin protein (BiP), another ER chaperone.<sup>[1]</sup> The dissociation of BiP from  $\sigma$ 1R is a key step in the activation of  $\sigma$ 1R signaling, which is involved in various cellular processes, including calcium homeostasis, oxidative stress response, and cell survival.<sup>[1][2]</sup> Ligands that promote this dissociation are classified as agonists, while those that prevent it are antagonists.

The BiP/ $\sigma$ 1R association assay is a functional assay used to characterize the agonist or antagonist properties of  $\sigma$ 1R ligands. **WLB-87848** is a potent and selective  $\sigma$ 1R agonist with a binding affinity ( $K_i$ ) of 9 nM.<sup>[3][4]</sup> Published research has confirmed that **WLB-87848** displays an agonist profile in the BiP/ $\sigma$ 1R association assay.<sup>[4][5]</sup> These application notes provide an overview of the assay, relevant data for **WLB-87848**, and detailed protocols for performing the assay.

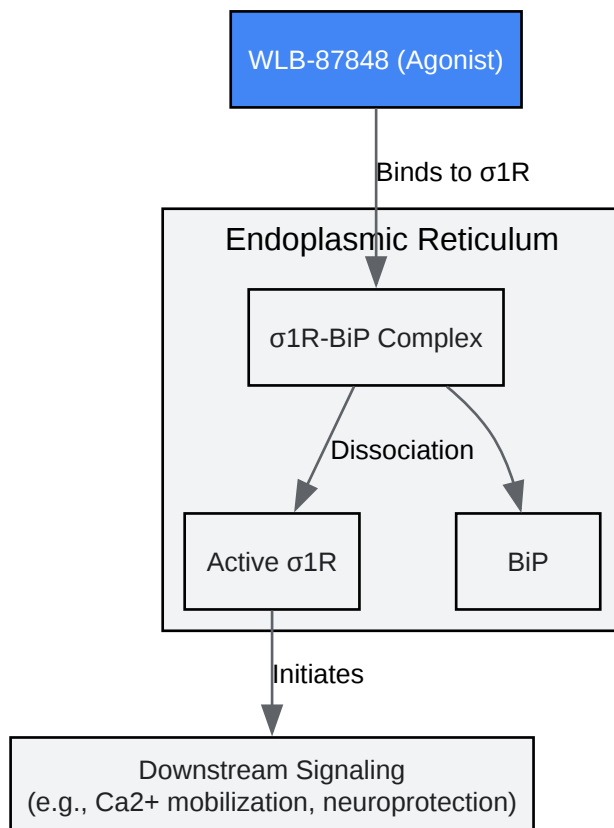
## Data Presentation

While specific quantitative data on the dose-dependent dissociation of the BiP/ $\sigma$ 1R complex by **WLB-87848** is not publicly available, its agonist profile is established. The primary mechanism of a  $\sigma$ 1R agonist is to induce the dissociation of BiP from  $\sigma$ 1R. This activity can be quantified by measuring the amount of BiP co-immunoprecipitated with  $\sigma$ 1R after treatment with the compound. The table below summarizes the known binding affinity of **WLB-87848** and its functional effect in the BiP/ $\sigma$ 1R association assay.

Compound	Target	Parameter	Value	Functional Profile in BiP/ $\sigma$ 1R Assay
WLB-87848	Sigma-1 Receptor ( $\sigma$ 1R)	Ki	9 nM	Agonist

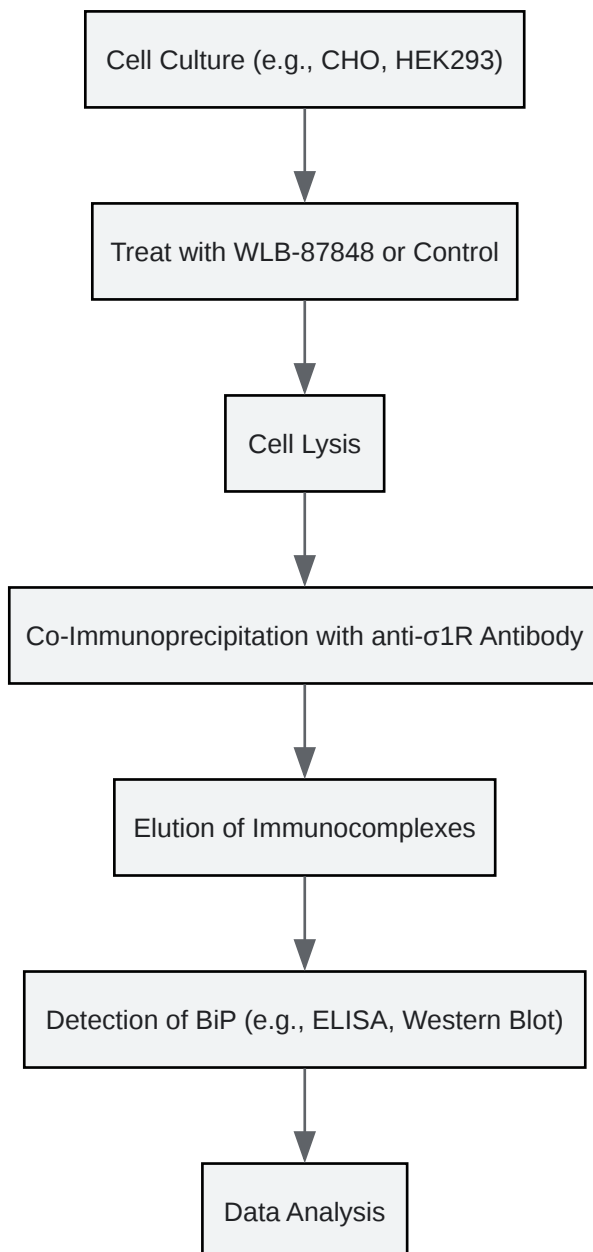
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of  $\sigma$ 1R activation by an agonist like **WLB-87848** and the general workflow of the BiP/ $\sigma$ 1R association assay.

$\sigma$ 1R Signaling Pathway Activation by WLB-87848

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Caption:  $\sigma$ 1R Signaling Pathway Activation by **WLB-87848**

BiP/ $\sigma$ 1R Association Assay Workflow

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